

Application Notes and Protocols: Long-Term Stability and Storage of SR10067 Solutions

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Compound of Interest

Compound Name: SR10067
Cat. No.: B15608826

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Introduction

SR10067 is a potent and selective synthetic agonist of the nuclear receptors REV-ERB α and REV-ERB β . As a key regulator of the circadian clock, REV-ERB activity influences a wide array of physiological processes, including metabolism, inflammation, and behavior. The utility of **SR10067** as a chemical probe in preclinical research and its potential as a therapeutic agent necessitate a thorough understanding of its stability in solution to ensure the reliability and reproducibility of experimental data. These application notes provide comprehensive guidelines on the long-term storage and stability of **SR10067** solutions, along with detailed protocols for assessing its stability.

Chemical Properties

Property	Value
IUPAC Name	N-(4-chlorophenyl)-2-((2,6-dioxo-1-phenyl-1,2,3,6-tetrahydropyrimidin-4-yl)thio)acetamide
Molecular Formula	C ₁₈ H ₁₄ ClN ₃ O ₃ S
Molecular Weight	387.84 g/mol
CAS Number	1380548-02-6

Recommended Storage Conditions

Proper storage is critical to maintain the integrity of **SR10067**. The following table summarizes the recommended storage conditions for both powdered and dissolved **SR10067**.

Form	Storage Temperature	Duration
Powder	-20°C	Up to 3 years
4°C	Up to 2 years	
In Solvent	-80°C	Up to 6 months
-20°C	Up to 1 month	

Note: The stability of **SR10067** in solvent is dependent on the solvent used. Dimethyl sulfoxide (DMSO) is a commonly used solvent for **SR10067**.

Factors Influencing Stability in Solution

Several factors can affect the long-term stability of **SR10067** in solution:

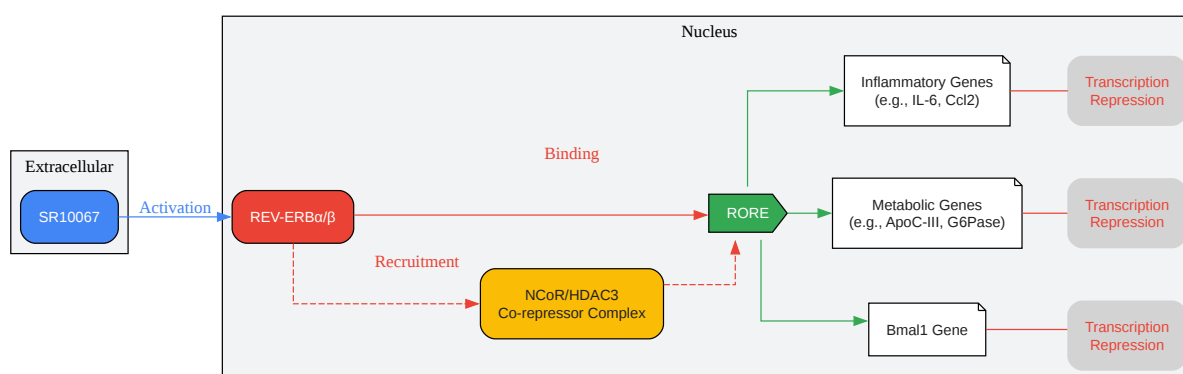
- **Solvent:** The choice of solvent can significantly impact stability. Anhydrous, high-purity solvents are recommended.
- **Temperature:** As indicated in the storage table, lower temperatures prolong the shelf-life of **SR10067** solutions.
- **Light:** Exposure to light, particularly UV light, can induce photodegradation. Solutions should be stored in amber vials or otherwise protected from light.
- **pH:** The stability of **SR10067** may be pH-dependent. Buffering the solution may be necessary for certain applications.
- **Freeze-Thaw Cycles:** Repeated freeze-thaw cycles should be avoided as they can accelerate degradation. It is advisable to prepare and store aliquots for single use.

Signaling Pathway of SR10067

SR10067 exerts its effects by binding to and activating the REV-ERB α/β nuclear receptors. REV-ERBs are transcriptional repressors that play a central role in the molecular circadian clock. Upon activation by **SR10067**, REV-ERB binds to specific DNA sequences known as REV-ERB response elements (ROREs) in the promoter regions of target genes, recruiting co-repressor complexes, such as nuclear receptor co-repressor 1 (NCoR) and histone deacetylase 3 (HDAC3), to inhibit gene transcription.

A primary target of REV-ERB is the Bmal1 gene, a core component of the positive limb of the circadian clock. By repressing Bmal1 transcription, **SR10067** modulates the expression of numerous clock-controlled genes involved in:

- Metabolism: Regulation of genes involved in lipid and glucose metabolism, such as those encoding for apolipoproteins and gluconeogenic enzymes.[1]
- Inflammation: Suppression of pro-inflammatory gene expression, including various cytokines and chemokines like Il6 and Ccl2.[2][3]



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SR10067 signaling pathway.

Experimental Protocols

To ensure the quality of experimental results, it is crucial to periodically assess the stability of **SR10067** stock solutions. The following are detailed protocols for stability-indicating analyses using High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Nuclear Magnetic Resonance (NMR) spectroscopy.

Experimental Workflow

The general workflow for a stability study involves preparing and storing **SR10067** solutions under various conditions and analyzing them at predetermined time points against a time-zero control.



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Workflow for **SR10067** stability study.

Protocol 1: Stability Assessment by HPLC

This protocol describes a reverse-phase HPLC method for quantifying the amount of intact **SR10067** and detecting potential degradation products.

Materials:

- **SR10067** solution in DMSO
- HPLC-grade acetonitrile (ACN)
- HPLC-grade water
- Formic acid (FA)
- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 μ m)
- HPLC system with UV detector

Procedure:

- Mobile Phase Preparation:
 - Mobile Phase A: 0.1% FA in water
 - Mobile Phase B: 0.1% FA in ACN
- Sample Preparation:
 - Dilute the **SR10067** stock solution with mobile phase A to a final concentration of approximately 20 μ g/mL.
- Chromatographic Conditions:
 - Column: C18 reverse-phase
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L

- Column Temperature: 30°C
- Detection Wavelength: 254 nm
- Gradient Elution:

Time (min)	% Mobile Phase A	% Mobile Phase B
0	90	10
20	10	90
25	10	90
26	90	10

| 30 | 90 | 10 |

- Data Analysis:
 - Integrate the peak area of **SR10067** at each time point.
 - Calculate the percentage of **SR10067** remaining relative to the T=0 sample.
 - Monitor for the appearance of new peaks, which may indicate degradation products.

Protocol 2: Identification of Degradation Products by LC-MS

This protocol utilizes LC-MS to identify the molecular weights of potential degradation products.

Materials:

- **SR10067** solution in DMSO
- LC-MS grade ACN and water
- Formic acid

- C18 UPLC/UHPLC column (e.g., 2.1 x 50 mm, 1.7 μ m)
- LC-MS system with an electrospray ionization (ESI) source

Procedure:

- Sample Preparation:
 - Dilute the **SR10067** stock solution with 50:50 ACN:water to a final concentration of approximately 1 μ g/mL.
- LC-MS Conditions:
 - Use the same mobile phases and a similar gradient as in the HPLC protocol, adapted for a shorter UPLC/UHPLC column and a faster flow rate (e.g., 0.4 mL/min).
 - Mass Spectrometry:
 - Ionization Mode: Positive ESI
 - Scan Range: m/z 100-1000
 - Perform fragmentation (MS/MS) on the parent ion of **SR10067** and any potential degradation product ions to aid in structural elucidation.
- Data Analysis:
 - Extract ion chromatograms for the expected m/z of **SR10067** and any new m/z values that appear in the stressed samples.
 - Analyze the mass spectra and fragmentation patterns to propose structures for the degradation products.

Protocol 3: Structural Integrity Assessment by NMR Spectroscopy

NMR spectroscopy can provide detailed structural information and detect subtle changes that may not be apparent by other methods.

Materials:

- **SR10067** solution in DMSO
- Deuterated DMSO (DMSO-d6)
- NMR spectrometer (≥ 400 MHz)

Procedure:

- Sample Preparation:
 - Evaporate the solvent from a known amount of the **SR10067** solution under a stream of nitrogen.
 - Reconstitute the residue in DMSO-d6.
- NMR Acquisition:
 - Acquire a ^1H NMR spectrum.
 - For more detailed analysis, 2D NMR experiments such as COSY and HSQC can be performed.
- Data Analysis:
 - Compare the ^1H NMR spectrum of the stored sample to that of a freshly prepared standard or the T=0 sample.
 - Look for the appearance of new signals or changes in the chemical shifts and integrals of existing signals, which would indicate degradation.

Summary of Stability Data

The following table provides a template for summarizing the quantitative data obtained from a long-term stability study of **SR10067**.

Storage Condition	Time Point	% SR10067 Remaining (HPLC)	Degradation Products Detected (LC-MS)	Structural Changes (NMR)
-80°C	1 month			
	3 months			
	6 months			
-20°C	1 month			
	3 months			
4°C	1 week			
	1 month			
Room Temp	24 hours			
	1 week			
Freeze-Thaw	1 cycle			
	5 cycles			
	10 cycles			

Conclusion

The stability of **SR10067** solutions is crucial for obtaining reliable and reproducible results in research and development. By adhering to the recommended storage conditions and employing the detailed analytical protocols provided, researchers can ensure the integrity of their **SR10067** samples. For in vivo experiments, it is always recommended to use freshly prepared solutions. Regular stability testing is a critical component of quality control for any research involving small molecule compounds.

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